

FTIR characteristic peaks for 4'-Chloro-3-(3-methylphenyl)propiophenone

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Compound of Interest

Compound Name: 4'-Chloro-3-(3-methylphenyl)propiophenone

CAS No.: 898790-65-3

Cat. No.: B3023737

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FTIR Characterization Guide: 4'-Chloro-3-(3-methylphenyl)propiophenone

Executive Summary

This technical guide provides a definitive Fourier Transform Infrared (FTIR) spectroscopy framework for **4'-Chloro-3-(3-methylphenyl)propiophenone** (CAS: 844884-92-0). As a structural analog of centrally acting muscle relaxants (e.g., Tolperisone) and a critical dihydrochalcone intermediate, accurate characterization of this compound is essential for validating synthetic pathways—specifically the reduction of its chalcone precursor.

This guide objectively compares the target compound against its synthetic precursor (Chalcone) and starting material (4'-Chloropropiophenone) to establish a self-validating identification protocol.

Structural Analysis & Spectroscopic Logic

To interpret the FTIR spectrum accurately, we must deconstruct the molecule into its vibrating functional units. The target molecule, 1-(4-chlorophenyl)-3-(3-methylphenyl)propan-1-one, consists of three distinct domains:

- **Electron-Deficient Core (Ring A):** A para-chlorophenyl group attached to the carbonyl. The chlorine atom exerts an inductive withdrawing effect ($-I$), slightly increasing the force constant of the adjacent C=O bond compared to non-halogenated analogs.
- **Linker Chain:** A saturated ethylene bridge ($-CH_2-CH_2-$). This is the primary differentiator from its unsaturated chalcone precursor.
- **Electron-Rich Tail (Ring B):** A meta-tolyl (3-methylphenyl) group. The methyl substitution introduces specific C-H bending modes distinct from the chlorophenyl ring.

Mechanism of Spectral Shift

The critical quality attribute (CQA) for this compound is the Carbonyl (C=O) Frequency Shift.

- **In the Precursor (Chalcone):** The C=O is conjugated with an alkene (α,β -unsaturated). This conjugation delocalizes electron density, lowering the bond order and reducing the vibrational frequency to $\sim 1660\text{ cm}^{-1}$.
- **In the Target (Product):** Saturation of the alkene removes this conjugation. The C=O bond order increases, shifting the absorption to a higher frequency ($\sim 1685\text{ cm}^{-1}$).

Comparative Characteristic Peaks

The following table contrasts the target product with its immediate synthetic precursor and starting material. Use this data to monitor reaction completion.

Table 1: Diagnostic FTIR Peak Comparison

Functional Group	Vibration Mode	Target Product (Dihydrochalcone)	Precursor (Chalcone)	Starting Material (4'-Cl-Propiophenone)	Differentiation Logic
Ketone	$\nu(\text{C=O})$ Stretch	1682 – 1688 cm^{-1}	1655 – 1665 cm^{-1}	1685 – 1695 cm^{-1}	Primary Indicator. Loss of conjugation shifts peak to higher wavenumbers.
Alkene	$\nu(\text{C=C})$ Vinyl	Absent	1605 – 1620 cm^{-1}	Absent	Purity Check. Presence indicates incomplete hydrogenation.
Aromatic Ring A	$\gamma(\text{C-H})$ OOP (para)	825 – 840 cm^{-1}	820 – 835 cm^{-1}	830 – 845 cm^{-1}	Identifies the 4-Cl-phenyl moiety (2 adjacent H).
Aromatic Ring B	$\gamma(\text{C-H})$ OOP (meta)	780 & 695 cm^{-1}	775 & 690 cm^{-1}	Absent	Confirms addition of the 3-methylphenyl group.
Alkyl Chain	$\nu(\text{C-H})$ Aliphatic	2920, 2860 cm^{-1}	Weak/Shoulder	2980, 2940 cm^{-1}	Increased intensity in product due to saturated ethylene bridge.

Halogen	$\nu(\text{C-Cl})$ Stretch	1085 – 1095 cm^{-1}	1085 – 1095 cm^{-1}	1090 cm^{-1}	Constant internal reference; confirms integrity of Cl- substituent.
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Note: Values are based on neat (ATR) or KBr pellet acquisition. Solution-phase spectra may show solvent-dependent shifts of +5-10 cm^{-1} .

Experimental Protocol: Reaction Monitoring

This protocol describes the "In-Process Control" (IPC) workflow to validate the synthesis of **4'-Chloro-3-(3-methylphenyl)propiophenone** from its chalcone precursor via catalytic hydrogenation or hydride reduction.

Methodology

- Sampling: Extract 50 μL of the reaction mixture.
- Work-up: Partition between Ethyl Acetate (200 μL) and Brine (200 μL) to remove inorganic salts/catalysts (e.g., Pd/C, NaBH_4 salts) which scatter IR light.
- Drying: Spot the organic layer onto a KBr plate and evaporate solvent under a heat gun, OR place on an ATR crystal and allow solvent to evaporate.
- Acquisition:
 - Resolution: 4 cm^{-1}
 - Scans: 16 (Screening) or 64 (Final QC)
 - Range: 4000 – 600 cm^{-1}

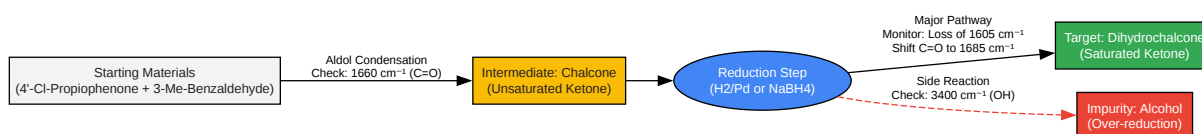
Decision Criteria (Pass/Fail)

- PASS: Distinct carbonyl peak at $>1680 \text{ cm}^{-1}$; Complete disappearance of 1605 cm^{-1} peak.
[\[1\]](#)

- FAIL (Incomplete): "Doublet" carbonyl (peaks at both 1660 and 1685); Visible shoulder at 1605 cm^{-1} .
- FAIL (Over-reduction): Appearance of broad O-H stretch at 3300-3500 cm^{-1} (Indicates reduction of ketone to alcohol).

Visualization: Synthetic Monitoring Pathway

The following diagram illustrates the critical spectral checkpoints during the synthesis workflow.



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Caption: Figure 1. Spectral checkpoints for monitoring the transformation from Chalcone intermediate to the Target Dihydrochalcone. Blue/Green paths indicate success; Red dashed path indicates process failure.

Technical Discussion & Troubleshooting

The "False Positive" Trap: Solvent Interference

When using ATR-FTIR for in-process monitoring, residual solvents can mimic product peaks.

- Acetone/Ethyl Acetate: Both have strong C=O stretches ($\sim 1715 \text{ cm}^{-1}$ and $\sim 1740 \text{ cm}^{-1}$). These are significantly higher than the target ketone (1685 cm^{-1}). Do not confuse solvent residue with product. Ensure the film is bone-dry before scanning.
- Toluene: If used as a solvent, its aromatic overtones ($1700\text{-}2000 \text{ cm}^{-1}$) can obscure the carbonyl region.

Differentiation from Isomers

The specific position of the methyl group (meta vs. para) on Ring B is confirmed by the Fingerprint Region ($600\text{-}900\text{ cm}^{-1}$).

- Meta-substituted (Target): Two strong bands at $\sim 690\text{ cm}^{-1}$ and $\sim 780\text{ cm}^{-1}$.
- Para-substituted (Impurity): Single strong band at $\sim 810\text{-}840\text{ cm}^{-1}$ (would overlap with Ring A signals, making the spectrum look "simpler" than it should be).

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